

Solubility Profile of 4-(Hydroxymethyl)benzonitrile in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)benzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-(Hydroxymethyl)benzonitrile**, a versatile intermediate in organic synthesis. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on a qualitative solubility profile derived from the molecule's structural attributes and the known solubility of analogous compounds. Furthermore, a detailed experimental protocol for the quantitative determination of solubility is provided to empower researchers to generate precise data tailored to their specific applications. This guide is intended to be an essential resource for professionals in chemical research and drug development, where a thorough understanding of solubility is paramount for reaction optimization, purification processes, and formulation development.

Physicochemical Properties of 4-(Hydroxymethyl)benzonitrile

A summary of the key physicochemical properties of **4-(Hydroxymethyl)benzonitrile** is presented in Table 1. These properties offer insights into the molecule's behavior and its likely interactions with various solvents.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO	[1][2]
Molecular Weight	133.15 g/mol	[1][2]
Melting Point	39-43 °C	[1]
Boiling Point	297.4 °C at 760 mmHg	[1]
Appearance	White to light yellow solid	[2]
Water Solubility	Insoluble	[1][2]

Qualitative Solubility Profile

The molecular structure of **4-(Hydroxymethyl)benzonitrile** incorporates both polar and non-polar functionalities, which dictates its solubility in different organic solvents. The key structural features influencing its solubility are:

- **Polar Moieties:** The nitrile (-C≡N) group and the hydroxyl (-OH) group are polar and capable of forming hydrogen bonds.
- **Non-Polar Moiety:** The benzene ring is non-polar.

This combination suggests that the solubility of **4-(Hydroxymethyl)benzonitrile** will be significantly influenced by the polarity of the solvent. Based on the principle of "like dissolves like" and the known solubility of structurally similar compounds such as benzyl alcohol and benzonitrile, a qualitative solubility profile is proposed in Table 2. Benzyl alcohol is moderately soluble in water and highly soluble in many organic solvents[3][4][5][6][7]. Benzonitrile is slightly soluble in water but very soluble in non-polar organic solvents and partially miscible with alcohols[8][9][10][11].

Solvent Class	Solvent	Predicted Solubility	Rationale
Polar Protic	Methanol	Soluble	The polar hydroxyl group of methanol can form hydrogen bonds with both the hydroxyl and nitrile groups of the solute.
Ethanol	Soluble	Similar to methanol, ethanol's polarity and hydrogen bonding capability should facilitate dissolution.	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Very Soluble	DMSO is a strong, polar aprotic solvent capable of dissolving a wide range of organic compounds[12].
Acetone	Soluble	The polar carbonyl group of acetone can interact with the polar functional groups of the solute.	
Ethyl Acetate	Soluble	The ester group provides sufficient polarity to dissolve the solute.	
Chlorinated	Dichloromethane	Very Soluble	The polarity of dichloromethane is well-suited for compounds with a mix of polar and non-polar characteristics.

Chloroform	Very Soluble	Similar to dichloromethane, its polarity is expected to effectively solvate the molecule.	
Non-Polar	Toluene	Sparingly Soluble	The aromatic ring of toluene can engage in π - π stacking with the benzene ring of the solute, but it may not effectively solvate the polar groups.
Hexane	Insoluble	As a non-polar aliphatic solvent, hexane is unlikely to effectively solvate the polar hydroxyl and nitrile groups.	

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, a standardized experimental protocol is essential. The following section details a gravimetric method for determining the solubility of **4-(Hydroxymethyl)benzonitrile** in various organic solvents at different temperatures.

Objective: To determine the equilibrium solubility of **4-(Hydroxymethyl)benzonitrile** in a selection of organic solvents at specified temperatures.

Materials:

- **4-(Hydroxymethyl)benzonitrile** (high purity)
- Selected organic solvents (analytical grade)

- Thermostatically controlled shaker bath or incubator
- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Syringes
- Evaporating dishes or pre-weighed vials
- Oven or vacuum oven

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-(Hydroxymethyl)benzonitrile** to a series of vials, ensuring there is undissolved solid at the bottom.
 - Add a known volume (e.g., 5 mL) of the desired organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker bath set to the desired temperature (e.g., $25\ ^\circ\text{C}$, $37\ ^\circ\text{C}$, $50\ ^\circ\text{C}$).
 - Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (e.g., 1 mL) using a syringe.

- Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or vial to remove any undissolved solid.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dishes or vials containing the filtered solution in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 50-60 °C).
 - Once the solvent has completely evaporated, allow the dishes or vials to cool to room temperature in a desiccator.
 - Weigh the dish or vial containing the dried solute on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **4-(Hydroxymethyl)benzonitrile** by subtracting the initial weight of the empty dish/vial from the final weight.
 - Express the solubility in the desired units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

$$\text{Solubility (g/100 mL)} = (\text{Mass of solute in g} / \text{Volume of solvent in mL}) * 100$$

$$\text{Solubility (mol/L)} = (\text{Mass of solute in g} / \text{Molecular weight of solute}) / \text{Volume of solvent in L}$$

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheets (SDS) for **4-(Hydroxymethyl)benzonitrile** and all solvents used.

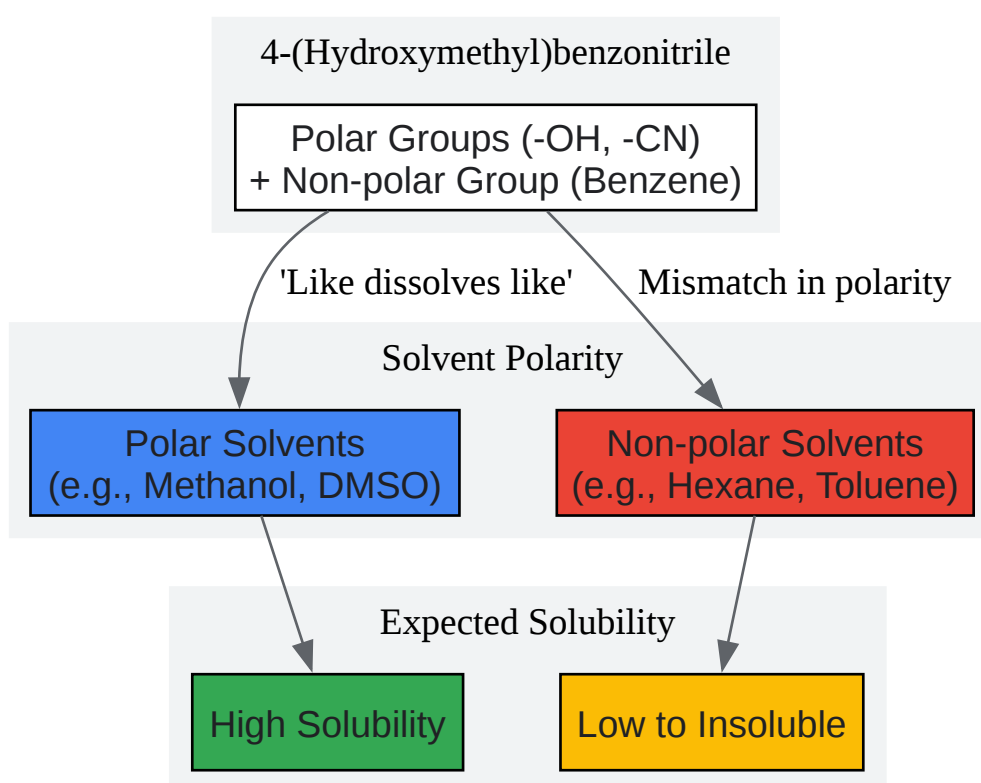
Visualizations

To further clarify the concepts and procedures discussed, the following diagrams have been generated using Graphviz.



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Figure 1: Experimental workflow for solubility determination.



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Figure 2: Logical relationship of solubility and solvent polarity.

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